

N-Undecanoylglycine receptor specificity

Vmn2r26

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: N-Undecanoylglycine

CAS No.: 83871-09-4

Cat. No.: S597890

Get Quote

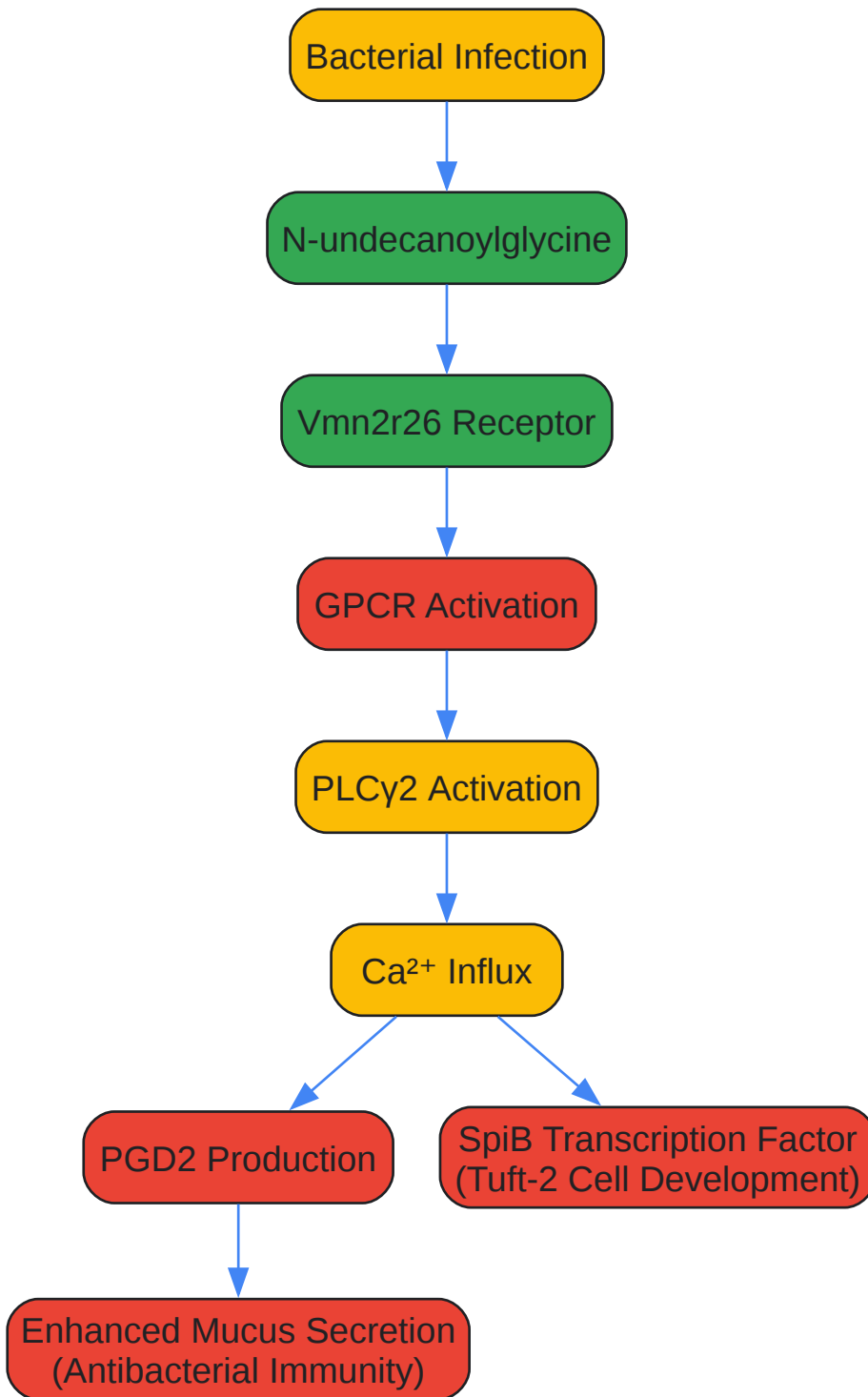
Receptor-Ligand Relationship and Function

The table below summarizes the core relationship between **N-undecanoylglycine** and its receptor, Vmn2r26, and the primary functional outcome of this interaction.

Aspect	Description
Ligand	N-undecanoylglycine (a bacterial metabolite) [1] [2]
Receptor	Vomer nasal receptor Vmn2r26 (a G protein-coupled receptor, GPCR) [1] [3]
Specificity	Vmn2r26 is identified as the specific receptor that senses N-undecanoylglycine [1]
Key Function	Activates a pro-inflammatory, antimicrobial immune response in intestinal Tuft-2 cells [1]

Signaling Pathway and Experimental Workflow

The recognition of **N-undecanoylglycine** by Vmn2r26 triggers a specific signaling cascade within Tuft-2 cells. The diagram below illustrates this pathway and its immunological consequences.



[Click to download full resolution via product page](#)

Experimental Data and Methodologies

The key findings on this receptor-ligand pair are primarily based on a 2022 study published in *Immunity* [1]. The tables below summarize the experimental models and key functional data from this research.

Table 1: Key Experimental Models and Readouts

Experimental Aspect	Description
Model Organism	Mouse (<i>Mus musculus</i>) [1]
Key Finding 1: Tuft-2 Cell Depletion	Depletion of Tuft-2 cells resulted in susceptibility to bacterial infection [1].
Key Finding 2: Receptor Mechanism	Vmn2r26 sensing of N-undecanoylglycine activated the GPCR-PLCy2-Ca²⁺ signaling axis [1].

Table 2: Measured Functional Outcomes

Measured Outcome	Experimental Result
Tuft-2 Cell Expansion	Quick expansion in response to bacterial infection [1].
Downstream Signaling	Initiation of prostaglandin D2 (PGD2) production and SpiB transcription factor expression [1].
Immunological Effect	PGD2 enhanced mucus secretion from goblet cells, inducing antibacterial immunity [1].

Insights for Research and Drug Development

The Vmn2r26 pathway represents a novel mechanism of innate immunity at the epithelial barrier.

- Therapeutic Potential:** Targeting the Vmn2r26 pathway could be a strategy to modulate mucosal immunity, potentially for treating infectious diseases or inflammatory disorders [1] [4].
- Ligand-Receptor Kinetics:** For drug development, a deep understanding of binding kinetics (association rate k_{on} and dissociation rate k_{off}) is crucial, as these parameters determine the

equilibrium dissociation constant (Kd) and ultimately in vivo drug efficacy [5].

- **Experimental Consideration:** The Vmn2r26 gene and its biology are primarily characterized in mice [3]. Researchers should verify the expression and functional conservation of this receptor in relevant human systems or disease models.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Intestinal Tuft-2 cells exert antimicrobial immunity via sensing bacterial...
[pubmed.ncbi.nlm.nih.gov]
2. Metabolomic and functional analyses of small molecules secreted by... [link.springer.com]
3. vomeronasal 2, receptor 26 [Mus musculus...] - NCBI Vmn 2 r 26 [ncbi.nlm.nih.gov]
4. Frontiers | Possible connection between intestinal tuft cells, ILC2s and... [frontiersin.org]
5. of ligands acting at GPCRs - PMC Binding kinetics [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [N-Undecanoylglycine receptor specificity Vmn2r26]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b597890#n-undecanoylglycine-receptor-specificity-vmn2r26]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com